

3,3'-Azodibenzoic Acid: A Technical Whitepaper

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Compound of Interest

Compound Name: 3,3'-Azodibenzoic Acid

Cat. No.: B1269039

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CAS Number: 621-18-1

Abstract: This document provides a comprehensive technical overview of **3,3'-Azodibenzoic Acid**, a dicarboxylic acid derivative of azobenzene. It is intended for researchers, scientists, and professionals in drug development and materials science. This guide covers the physicochemical properties, synthesis methodologies, known biological activities, analytical techniques, and safety protocols associated with this compound. All quantitative data is presented in tabular format for clarity, and key processes are illustrated with diagrams generated using the DOT language.

Physicochemical Properties

3,3'-Azodibenzoic Acid, also known as Azobenzene-3,3'-dicarboxylic Acid, is a solid organic compound characterized by the presence of an azo group (-N=N-) linking two benzoic acid moieties. Its structure imparts specific chemical and physical properties relevant to its application in chemical synthesis and materials science. The compound typically appears as a light yellow to brown powder or crystal.

Table 1: Physicochemical Data for **3,3'-Azodibenzoic Acid**

Property	Value	Source
CAS Number	621-18-1	
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₄	
Molecular Weight	270.24 g/mol	
Melting Point	170-171 °C	
Boiling Point (Predicted)	561.4 ± 35.0 °C at 760 mmHg	
Density (Predicted)	1.35 ± 0.1 g/cm ³	
pKa (Predicted)	3.54 ± 0.10	
Appearance	Light yellow to Brown powder/crystal	
Storage Temperature	Room Temperature	

Synthesis and Manufacturing

The synthesis of **3,3'-Azodibenzoic Acid** can be achieved through various chemical routes, typically involving the oxidation or coupling of aniline derivatives. The selection of a specific pathway often depends on the desired yield, purity, and available starting materials.

Experimental Protocols

Method 1: Oxidation of meta-Aminobenzoic Acid

This method involves the oxidation of 3-aminobenzoic acid to form the azo linkage.

- Reactants: meta-aminobenzoic acid, sodium perborate, sodium molybdate tetrahydrate.
- Solvent: Acetic acid.
- Procedure:
 - Dissolve meta-aminobenzoic acid in acetic acid.
 - Add sodium molybdate tetrahydrate as a catalyst.

- Introduce sodium perborate to the mixture.
- Maintain the reaction temperature at 50 °C for 1 hour.
- The product, **3,3'-Azodibenzoic Acid**, precipitates from the solution and can be collected via filtration.
- Yield: This catalytic method has a reported yield of 84.0%.

Method 2: Reductive Coupling of 3-Nitrobenzoic Acid

This electrochemical approach involves the reduction of the nitro groups of 3-nitrobenzoic acid, which then couple to form the azo bond.

- Reactants: 3-nitrobenzoic acid, sodium hydroxide.
- Procedure:
 - Prepare a solution of 3-nitrobenzoic acid with sodium hydroxide.
 - Perform an electrolytic reduction at a platinum cathode.
 - The controlled reduction facilitates the formation of the azo compound.

Method 3: Photolysis of 3-Azidobenzoic Acid

This photochemical method utilizes light to induce the formation of the azo linkage from an azide precursor.

- Reactant: 3-azidobenzoic acid.
- Procedure:
 - The reaction is carried out under photolysis conditions.
 - The temperature is maintained between -196.15 °C and 19.85 °C for 48 hours.
- Yield: This route has a high reported yield of 98.0%.

Synthesis Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of **3,3'-Azodibenzoic Acid**.



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Caption: Generalized workflow for synthesis and quality control.

Biological Activity and Mechanism of Action

Azo compounds as a class are known for a range of biological activities, which are primarily linked to the reductive cleavage of the azo bond by enzymes. This metabolic process, carried out by azoreductases found in liver and gut microflora, breaks the molecule into its constituent aromatic amines. These resulting amines can be more or less toxic than the parent azo compound.

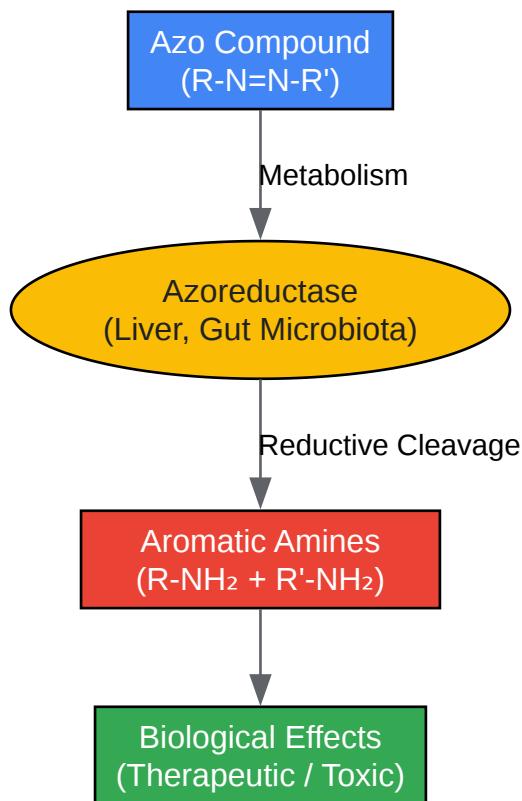
While specific studies on the biological effects of **3,3'-Azodibenzoic Acid** are not extensively detailed in the reviewed literature, the general activities attributed to azo dyes include:

- **Antimicrobial Activity:** Some azo compounds have demonstrated efficacy against both Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative bacteria (e.g., *Escherichia coli*), as well as fungi like *Candida albicans*.
- **Anti-HIV Potential:** Certain bisazo compounds have been reported to inhibit the membrane fusion mediated by the HIV envelope glycoprotein, preventing viral entry into cells.
- **Prodrug Applications:** The specific cleavage of the azo bond in the colon makes azo compounds suitable candidates for colon-targeted drug delivery systems for conditions like colitis.

The biological activity of azo compounds is often attributed to their ability to interact with DNA and enzymes. However, the potential for reductive cleavage into potentially mutagenic or carcinogenic aromatic amines is a significant toxicological concern.

Visualizing the Metabolic Pathway

The following diagram illustrates the general metabolic pathway for azo compounds.



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Caption: General metabolic activation of azo compounds.

Analytical and Quality Control

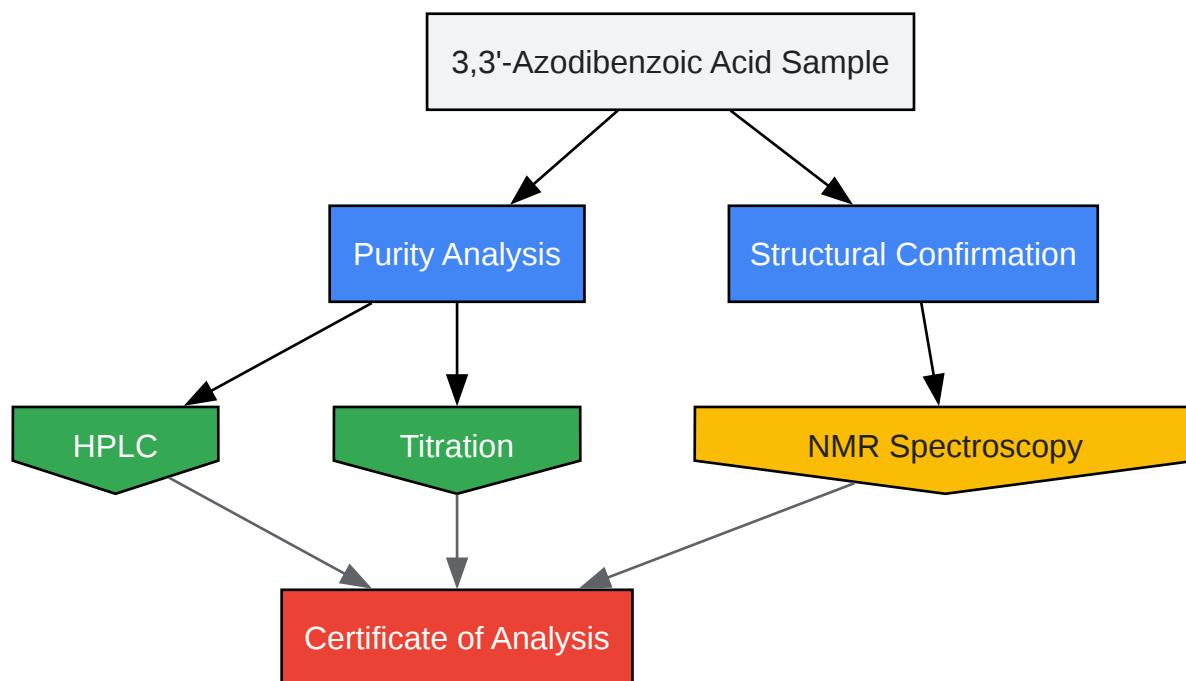
The identity, purity, and quality of **3,3'-Azodibenzoic Acid** are typically assessed using standard analytical techniques in organic chemistry.

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for determining the purity of the compound. Suppliers often specify a purity of >95.0% as determined by HPLC.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is used to confirm the chemical structure of the molecule, ensuring it conforms to the expected arrangement of atoms and functional groups.

- Neutralization Titration: This titration method can also be employed to assess the purity of the dicarboxylic acid by quantifying the acidic functional groups.

Analytical Workflow Visualization

This diagram outlines a typical analytical workflow for quality assurance.



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Caption: Quality control workflow for **3,3'-Azodibenzoic Acid**.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3,3'-Azodibenzoic Acid** is classified as an irritant.

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
- Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P317: If skin irritation occurs, get medical help.
- P362 + P364: Take off contaminated clothing and wash it before reuse.

It is recommended to handle this chemical in a well-ventilated area or under a chemical fume hood, avoiding dust formation. Standard personal protective equipment, including safety glasses and gloves, should be worn.

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